

Handling and storage guidelines for Tetraphenylstibonium bromide

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Compound of Interest

Compound Name: Tetraphenylstibonium bromide

Cat. No.: B093317

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Technical Support Center: Tetraphenylstibonium Bromide

This technical support center provides essential guidance for the safe handling and storage of **Tetraphenylstibonium bromide**. Please review this information carefully before use.

Frequently Asked Questions (FAQs)

Q1: What is the proper way to store **Tetraphenylstibonium bromide**?

A1: **Tetraphenylstibonium bromide** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][2] It is hygroscopic and should be protected from moisture.[3][4] Store away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[2][5]

Q2: What are the primary hazards associated with **Tetraphenylstibonium bromide**?

A2: **Tetraphenylstibonium bromide** is harmful if swallowed or inhaled.[6] It may cause skin, eye, and respiratory irritation.[7][8] It is also toxic to aquatic life with long-lasting effects.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **Tetraphenylstibonium bromide**, it is essential to wear appropriate personal protective equipment, including chemical safety goggles, protective gloves, and a lab

coat or overalls.[2][9] Work should be conducted in a well-ventilated area, and if dust formation is likely, a NIOSH-approved respirator should be used.[1][9]

Q4: What should I do in case of accidental exposure?

A4:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[3][9] If irritation persists, seek medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[3][8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9]

Q5: How should I handle spills of **Tetraphenylstibonium bromide**?

A5: For minor spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[1][9] For major spills, evacuate the area and ensure adequate ventilation. Prevent the spill from entering drains or waterways. Wear appropriate PPE during cleanup.

Q6: What are the known incompatibilities of **Tetraphenylstibonium bromide**?

A6: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[2][5] The material is also sensitive to moisture.[2][3][10]

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C ₂₄ H ₂₀ BrSb	[11][12]
Molecular Weight	510.1 g/mol	[11]
Appearance	Off-white powder/solid	[3]
Melting Point	Not available	
Storage Temperature	Store in a cool, dry place	[1][2]

Note: Specific quantitative data for **Tetraphenylstibonium bromide** is limited. Some data is inferred from structurally similar compounds like Tetraphenylphosphonium bromide.

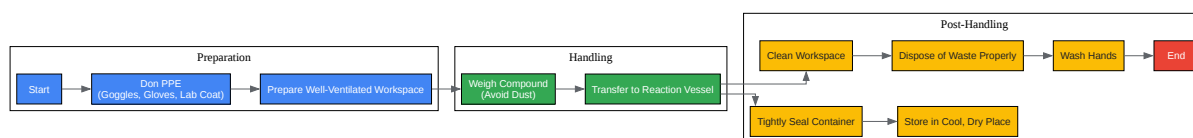
Experimental Protocol: General Handling Procedure

This protocol outlines a general workflow for safely handling **Tetraphenylstibonium bromide** in a laboratory setting.

- Preparation:
 - Ensure the work area (e.g., a chemical fume hood) is clean and uncluttered.
 - Verify that an eyewash station and safety shower are accessible.[2]
 - Don all required personal protective equipment (PPE): safety goggles, gloves, and a lab coat.
- Weighing and Dispensing:
 - Handle the solid material in a well-ventilated area to minimize dust inhalation.[1]
 - Use a spatula to carefully transfer the desired amount of **Tetraphenylstibonium bromide** to a weighing vessel.
 - Avoid generating dust. If dust is unavoidable, use appropriate respiratory protection.[1]
 - Close the container tightly immediately after use to prevent moisture absorption.[2]

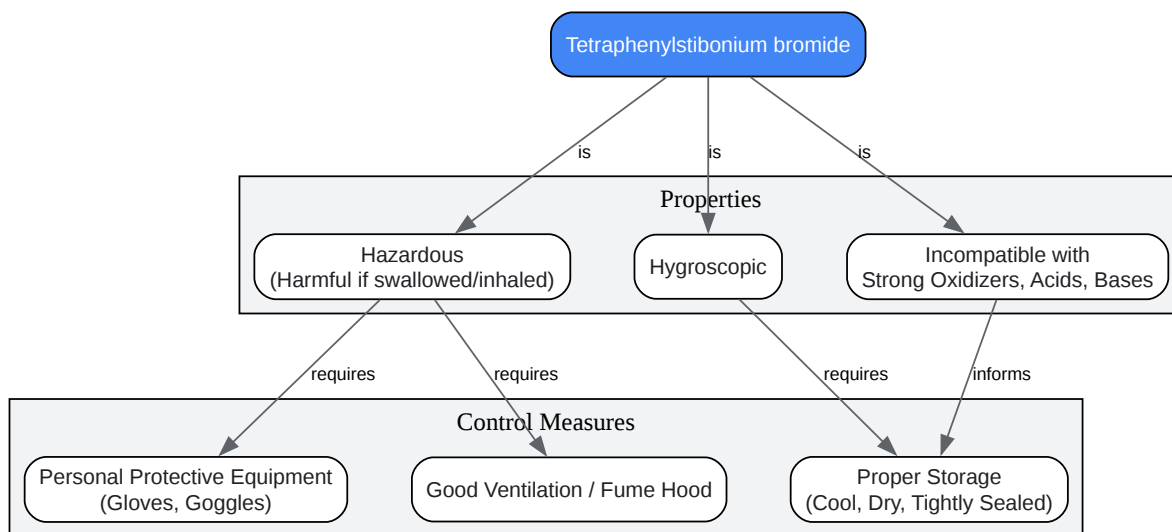
- Dissolution (if applicable):
 - Add the weighed solid to the chosen solvent slowly and with stirring in a fume hood.
 - Be aware of any potential exothermic reactions, although none are specifically documented for this compound.
- Post-Handling:
 - Clean all equipment and the work area thoroughly after use.
 - Dispose of any waste, including contaminated consumables, according to institutional and local regulations.
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[1]

Visual Guides



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Caption: Workflow for Safe Handling and Storage.



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Caption: Key Properties and Control Measures.

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